

Independent Verification of Trifluenfurionate Efficacy Data: A Comparative Guide

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Compound of Interest

Compound Name: Trifluenfurionate

CAS No.: 2074661-82-6

Cat. No.: B12750982

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Executive Summary

This guide aims to provide an independent verification of the efficacy of **Trifluenfurionate**, a nematicide, acaricide, and insecticide. Despite extensive searches of publicly available scientific literature, patent databases, and regulatory documents, this investigation could not uncover any independently verified quantitative efficacy data for **Trifluenfurionate**. While the manufacturer, Shandong United Pesticide Industry Co., Ltd., holds a patent for a nematocidal composition containing **Trifluenfurionate** which is claimed to be effective against *Meloidogyne incognita*, specific data on the performance of **Trifluenfurionate** as a standalone active ingredient is not publicly accessible.^[1] The alternative names for **Trifluenfurionate**, "sanfoshaxianzhi" and "Trifluorocide," were also used in the search with similar results.^{[1][2]}

In the absence of direct data for **Trifluenfurionate**, this guide provides a comparative overview of established alternative nematicides: Fluopyram, Abamectin, and Fluensulfone. The efficacy data for these alternatives against the root-knot nematode (*Meloidogyne* spp.), a target pest mentioned in the **Trifluenfurionate** patent, are summarized. This information serves as a

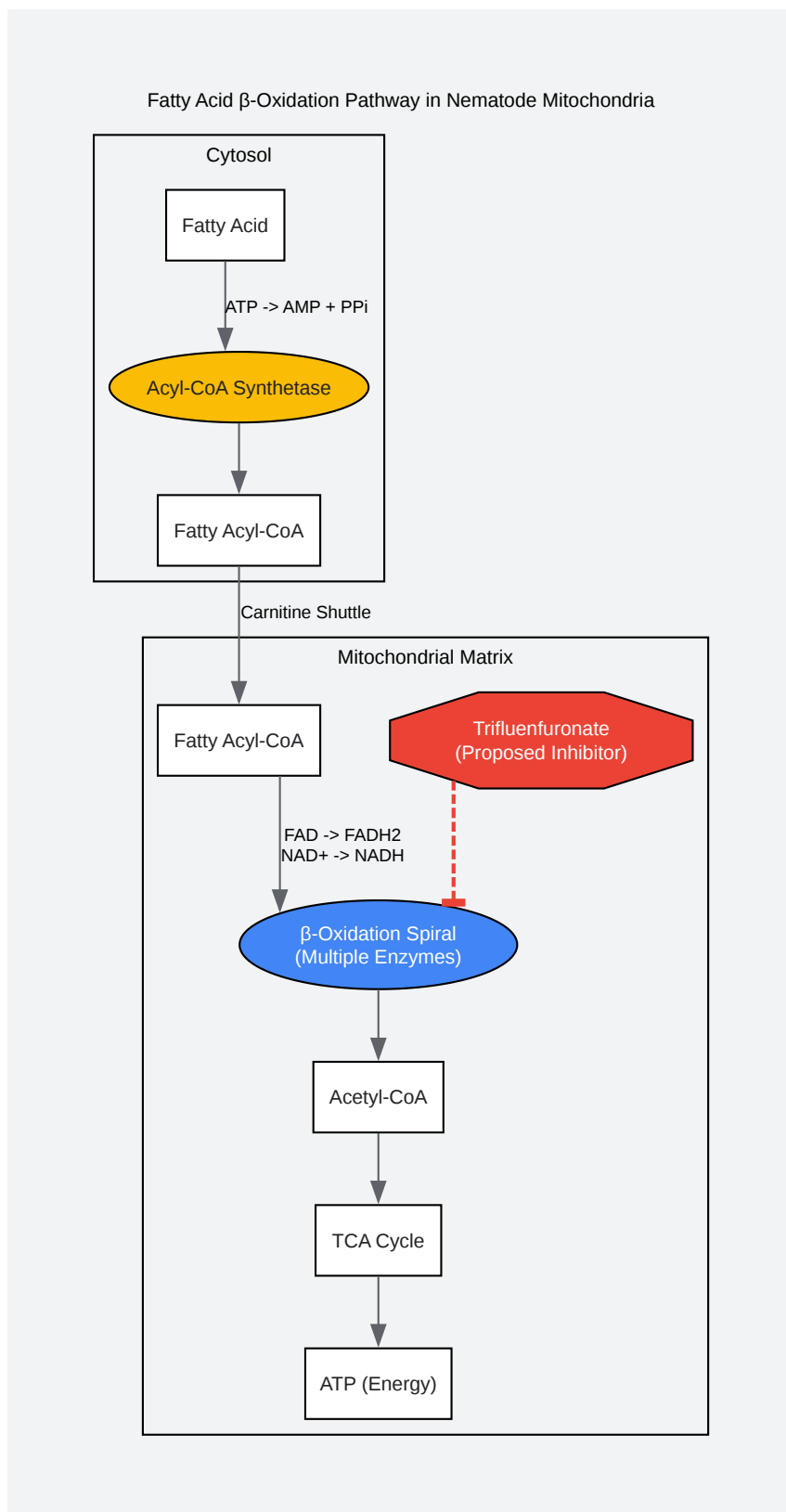
benchmark for the type of data and experimental rigor necessary to validate the efficacy of a new nematicidal agent.

Trifluenfurionate: An Overview

Trifluenfurionate is a fluoroalkene pesticide with reported nematicidal, acaricidal, and insecticidal activities. Its proposed mode of action is the inhibition of the mitochondrial fatty acid β -oxidation pathway.[3][4] This disruption of a key energy metabolism pathway is expected to be lethal to the target pests.

Signaling Pathway of Proposed Mechanism of Action

The following diagram illustrates the fatty acid β -oxidation pathway in nematodes, which is the target of **Trifluenfurionate**. Inhibition of this pathway disrupts the nematode's ability to produce energy from fatty acids.



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Fatty Acid β -Oxidation Pathway Inhibition

Comparative Efficacy of Alternative Nematicides

The following tables summarize the efficacy data of Fluopyram, Abamectin, and Fluensulfone from various independent studies. These products are commonly used to control root-knot nematodes (*Meloidogyne* spp.) in a variety of crops.

Fluopyram Efficacy Data

Crop	Target Pest	Application Rate	Efficacy Measurement	Result	Reference
Tomato	<i>M. incognita</i>	250, 500, 1000 g/ha	Gall and egg mass reduction	Significant reduction in galls and egg masses at all rates.	[5]
Carrot	<i>M. incognita</i>	2.24 kg/ha	Marketable yield	Most consistent and highest marketable yield compared to control.	[4]
Rice	<i>M. graminicola</i>	1875 ml/ha	Gall reduction, Yield increase	80.18% reduction in egg masses, significant increase in grain yield.	[6]
Turfgrass	<i>H. microlobus</i> , <i>M. nebraskense</i>	LC50: 0.0144 ppm	Nematode mortality	High acute toxicity in laboratory conditions.	[7]

Abamectin Efficacy Data

Crop	Target Pest	Application Rate	Efficacy Measurement	Result	Reference
Cucumber	M. incognita	500 ppm (seed treatment)	Reduction in nematode population	28.57% reduction in soil nematode population after 15 days.	[8]
Potato	G. pallida	18 µg/mL	Reduction in cysts and eggs	79.5% reduction in cysts, 89.7% reduction in eggs.	[2]
Tomato	M. incognita, M. arenaria, M. javanica	0.3-1 mg a.s./seed	Nematode control	Highly effective, retained efficacy for 8 weeks.	[9]
Tomato	M. javanica	Soil treatment	Reduction in root and soil infestation	Effective reduction in nematode infestation and positive effect on plant growth.	

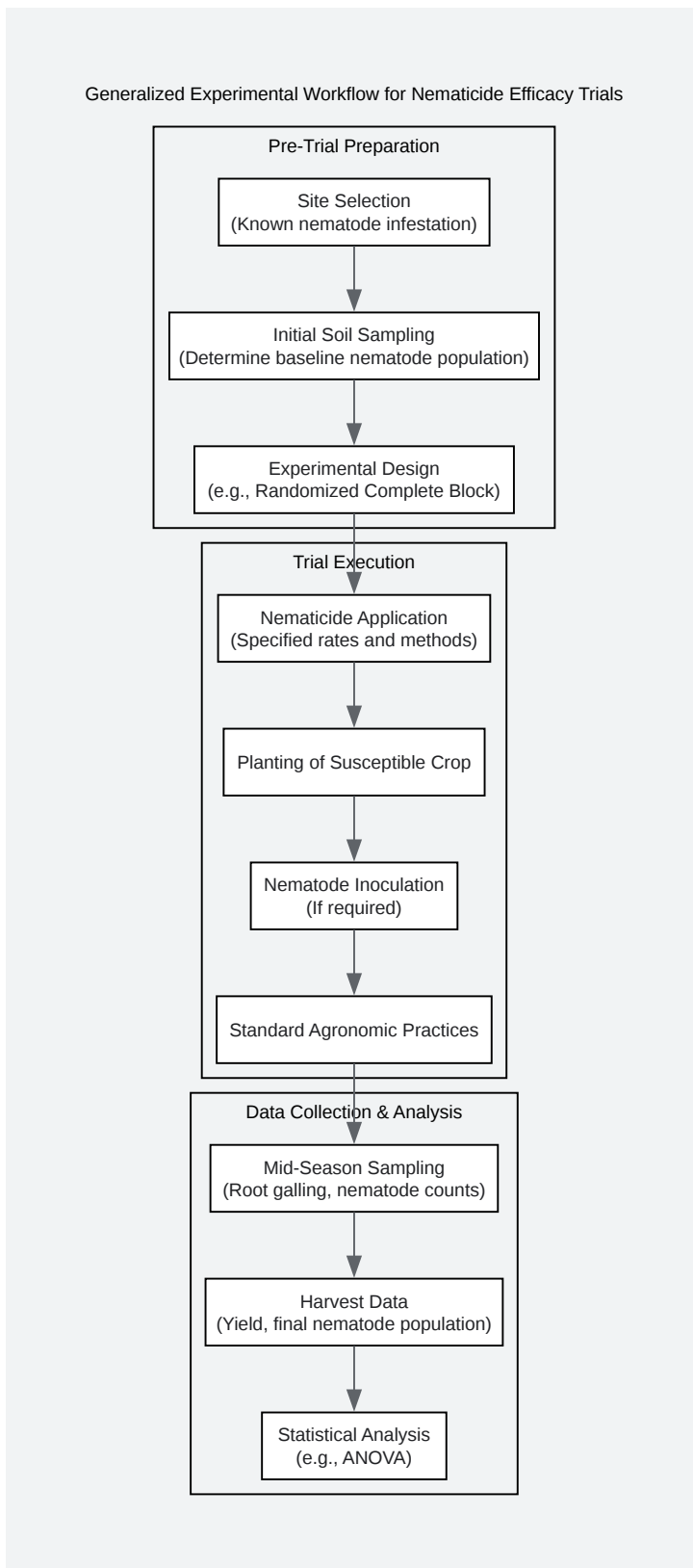
Fluensulfone Efficacy Data

Crop	Target Pest	Application Rate	Efficacy Measurement	Result	Reference
Cucumber	Meloidogyne spp.	3.0 kg a.i./ha (drip irrigation)	Root galling reduction	Significant reduction in root galling compared to control.	[10]
Tomato	M. incognita	1.96 kg/ha (pre-plant drench)	Marketable yield	More than doubled marketable yields compared to control.	[11]
Onion	M. incognita	2.0 and 2.25 L/ha	Population and damage reduction	76-78% reduction in nematode population and 72-80% reduction in damage at 60 days.	
Potato	G. pallida	4.05 kg AI/ha	Reduction in root infection and nematode multiplication	Reduced root infection and lowered nematode multiplication.	[12]

Experimental Protocols for Nematicide Efficacy Testing

A standardized protocol is crucial for the independent verification of nematicide efficacy. Based on the methodologies reported in the cited studies, a general experimental workflow for evaluating nematicide performance against root-knot nematodes is outlined below.

Generalized Experimental Workflow



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